

# Phenyl anthranilate crystal structure analysis

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## Compound of Interest

Compound Name: *Phenyl anthranilate*

CAS No.: 10268-69-6

Cat. No.: B084988

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An In-Depth Technical Guide to the Crystal Structure Analysis of **Phenyl Anthranilate**

## Foreword: From Molecule to Medicine

For the drug development professional, a molecule's chemical formula is merely the opening chapter of a long and complex story. The true narrative—how it will behave in a biological system, interact with a target protein, or be formulated into a viable therapeutic—is written in its three-dimensional structure. The precise arrangement of atoms in space, governed by the subtle interplay of bond lengths, angles, and intermolecular forces, dictates function. **Phenyl anthranilate**, a derivative of the versatile anthranilic acid scaffold, represents a class of compounds with significant potential in medicinal chemistry, notably as a precursor for anti-inflammatory agents.<sup>[1][2]</sup> Understanding its solid-state conformation through crystal structure analysis is not an academic exercise; it is a critical step in rational drug design, enabling us to predict and modify its physicochemical properties, from solubility to receptor binding affinity.

This guide, prepared from the perspective of a senior application scientist, eschews a simple recitation of facts. Instead, it provides a comprehensive, field-proven roadmap for the de novo determination and analysis of the **phenyl anthranilate** crystal structure. We will delve into the causality behind each experimental choice, presenting a self-validating workflow that ensures data integrity from initial synthesis to final structural refinement. Our objective is to empower

researchers to move beyond the two-dimensional page and unlock the three-dimensional secrets that govern molecular efficacy.

## Part I: Synthesis and Purification: The Prerequisite for Quality Crystals

A fundamental tenet of crystallography is that the quality of the crystal can never exceed the purity of the starting material. Therefore, a robust and well-characterized synthesis is the bedrock of any successful structure determination. **Phenyl anthranilate** is a phenyl ester of 2-aminobenzoic acid.<sup>[3]</sup> The most direct and reliable route to its synthesis is through esterification.

### Rationale for Synthetic Approach

We will employ a classic Steglich esterification. This method is chosen for its mild reaction conditions, which minimizes the risk of side reactions, such as N-acylation of the aniline moiety. The use of dicyclohexylcarbodiimide (DCC) as a coupling agent and 4-dimethylaminopyridine (DMAP) as a catalyst provides high yields and purity under ambient conditions.

### Experimental Protocol: Synthesis of Phenyl Anthranilate

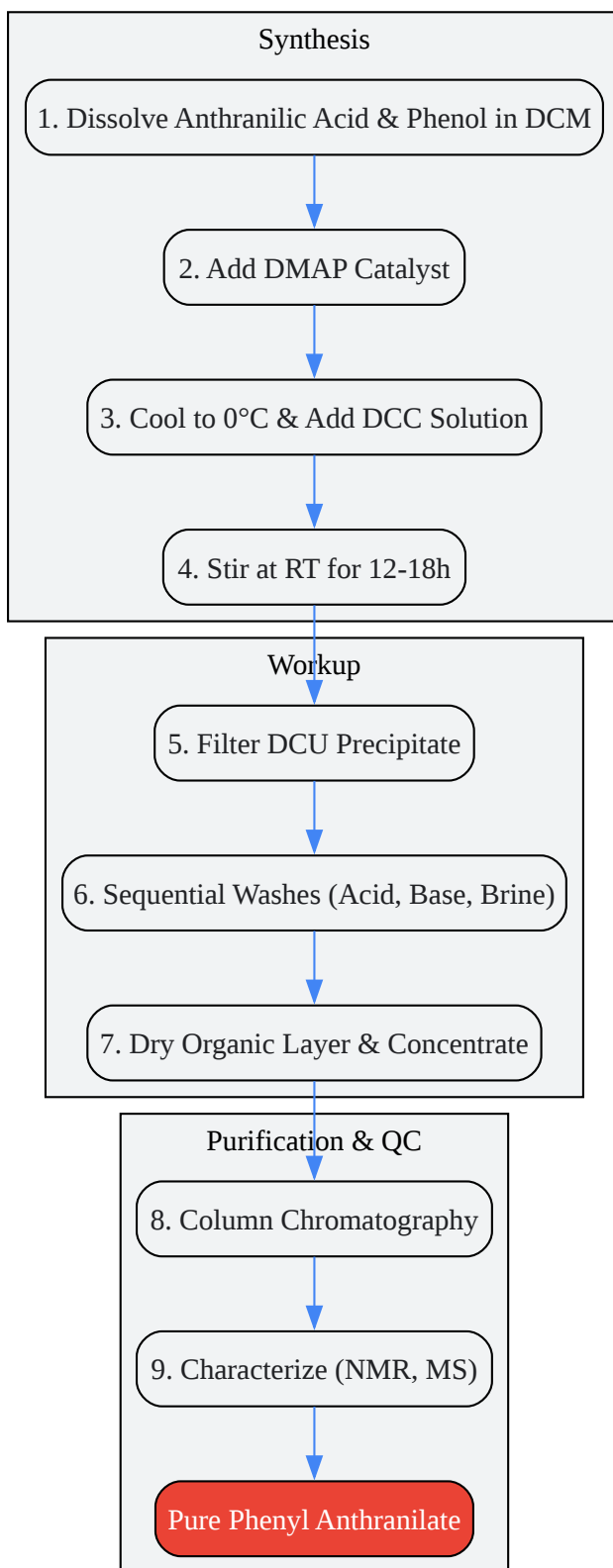
Materials:

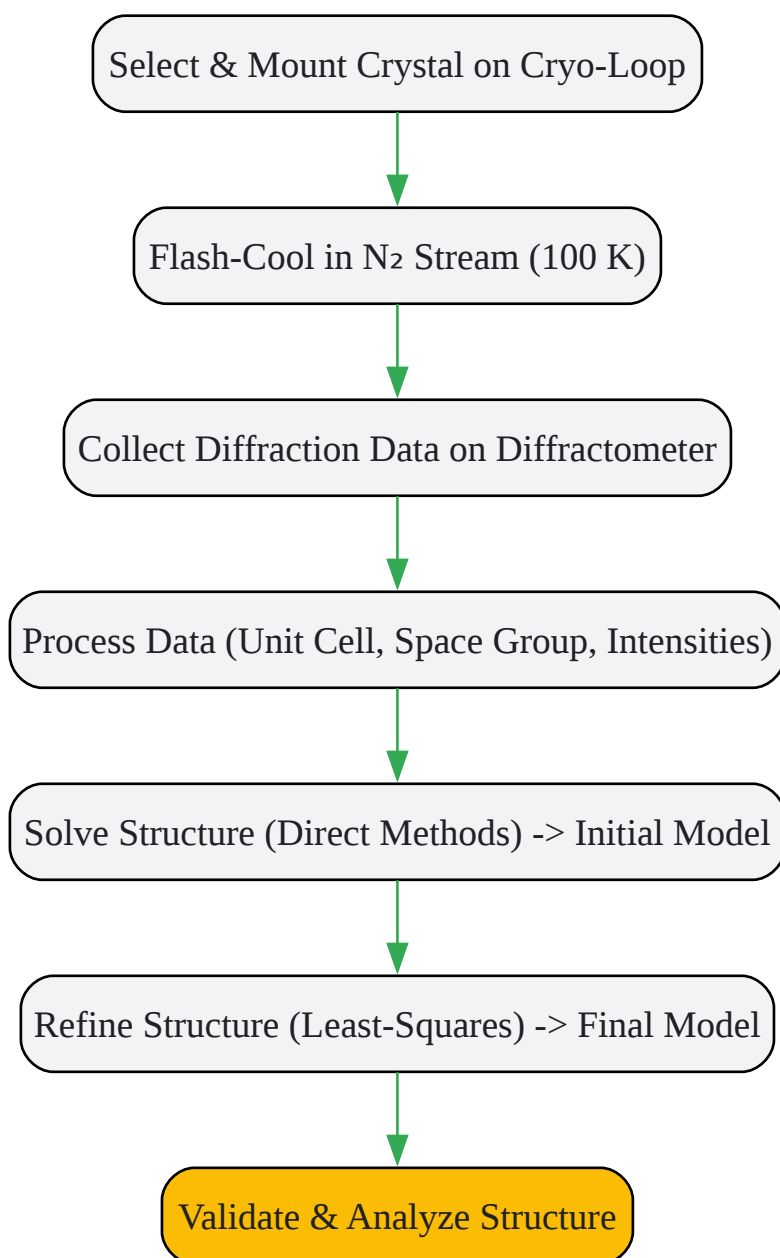
| Reagent/Solvent       | Formula                                        | M.W. ( g/mol ) | Amount | Moles  |
|-----------------------|------------------------------------------------|----------------|--------|--------|
| Anthranilic Acid      | C <sub>7</sub> H <sub>7</sub> NO <sub>2</sub>  | 137.14         | 5.0 g  | 0.036  |
| Phenol                | C <sub>6</sub> H <sub>6</sub> O                | 94.11          | 3.4 g  | 0.036  |
| DCC                   | C <sub>13</sub> H <sub>22</sub> N <sub>2</sub> | 206.33         | 8.3 g  | 0.040  |
| DMAP                  | C <sub>7</sub> H <sub>10</sub> N <sub>2</sub>  | 122.17         | 0.44 g | 0.0036 |
| Dichloromethane (DCM) | CH <sub>2</sub> Cl <sub>2</sub>                | 84.93          | 200 mL | -      |

Step-by-Step Procedure:

- **Reaction Setup:** To a 500 mL round-bottom flask under a nitrogen atmosphere, add anthranilic acid (5.0 g) and phenol (3.4 g). Dissolve the solids in 150 mL of anhydrous dichloromethane (DCM).
- **Catalyst Addition:** Add 4-dimethylaminopyridine (DMAP) (0.44 g) to the solution and stir for 5 minutes until it fully dissolves.
- **Initiation:** Cool the flask to 0°C in an ice bath. In a separate beaker, dissolve dicyclohexylcarbodiimide (DCC) (8.3 g) in 50 mL of anhydrous DCM. Add this DCC solution dropwise to the reaction mixture over 30 minutes. A white precipitate of dicyclohexylurea (DCU) will begin to form.
- **Reaction:** Allow the reaction to warm to room temperature and stir for 12-18 hours. The progress can be monitored by Thin Layer Chromatography (TLC) using a 7:3 hexanes:ethyl acetate mobile phase.
- **Workup & Purification:**
  - Filter the reaction mixture to remove the precipitated DCU.
  - Transfer the filtrate to a separatory funnel and wash sequentially with 1 M HCl (2 x 50 mL), saturated NaHCO<sub>3</sub> solution (2 x 50 mL), and brine (1 x 50 mL).
  - Dry the organic layer over anhydrous Na<sub>2</sub>SO<sub>4</sub>, filter, and concentrate the solvent in vacuo to yield the crude product.
- **Final Purification:** Purify the crude solid via column chromatography on silica gel, eluting with a gradient of hexanes and ethyl acetate. Combine the pure fractions and remove the solvent to yield **phenyl anthranilate** as a white to off-white solid.[4] Confirm identity and purity using <sup>1</sup>H NMR and Mass Spectrometry.

## Synthesis and Purification Workflow





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## Sources

- [1. ijpsjournal.com \[ijpsjournal.com\]](https://ijpsjournal.com)
- [2. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [3. Phenyl anthranilate | C13H11NO2 | CID 66300 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [4. Phenyl Anthranilate \[myskinrecipes.com\]](https://myskinrecipes.com)
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